

rubidium chlorate crystal morphology control

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Rubidium chlorate

CAS No.: 13446-71-4

Cat. No.: S1506154

Get Quote

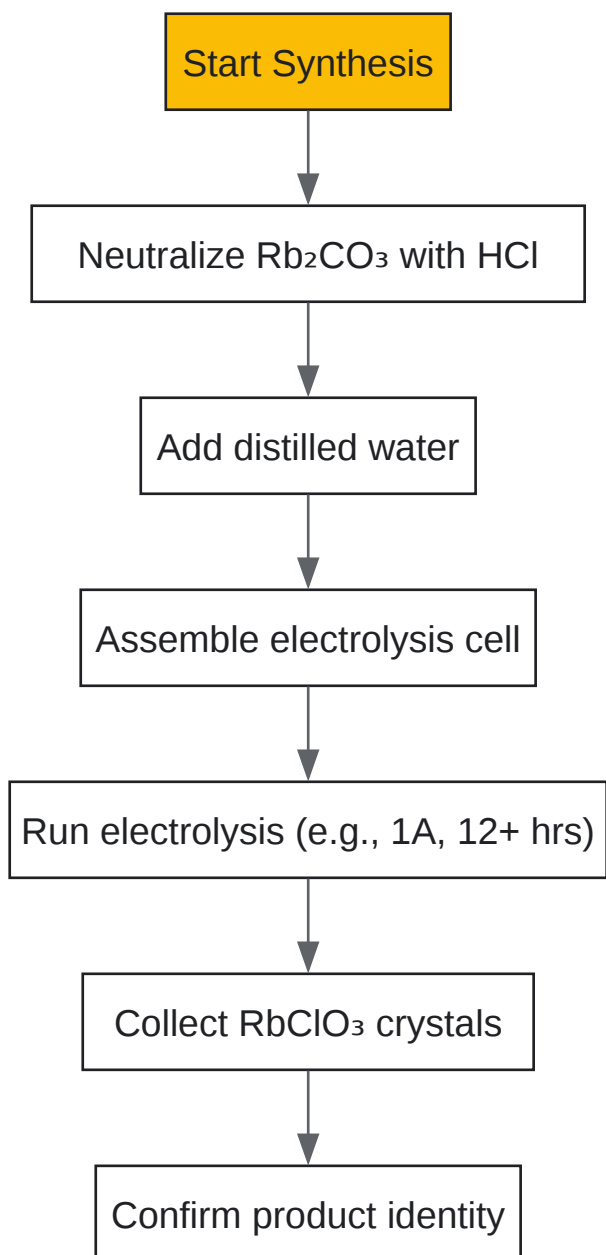
Rubidium Chlorate Basic Data

The table below summarizes the key properties of **rubidium chlorate** identified from the search results.

Property	Value	Source / Context
CAS Number	13446-71-4	[1]
Molecular Formula	ClO_3Rb	[1]
Molecular Weight	168.919 g/mol	[1]
Density	3.190 g/cm ³	[1]
Appearance	White, crystalline solid	[2] [1]
Crystal Morphology	Information not available	-
Combustion Color	Pink/Purple flame	[2]

Documented Synthesis Workflow

One experimental procedure for creating **rubidium chlorate** was found on a science discussion forum. The process involves the electrolysis of rubidium chloride [2]. The workflow is outlined below.



[Click to download full resolution via product page](#)

This synthesis method produces a white precipitate confirmed to be **rubidium chlorate** through a **methylene blue test** (no purple precipitate for perchlorate) and a **combustion test** with ascorbic acid, which produced a pink flame [2].

Critical Experimental Considerations

Based on the synthesis account and general chemical knowledge, please pay close attention to the following points:

- **Safety and Stability:** The experimenter noted that a mixture of **rubidium chlorate** with ascorbic acid was "**quite sensitive**" and that piles of the mixture would self-ignite [2]. This underscores the compound's potential as a powerful oxidizer. Standard safety protocols for handling energetic materials, including the use of personal protective equipment (PPE) and working with small quantities, are essential.
- **Method Limitations:** The reported synthesis was exploratory. The experimenter did not investigate parameters for controlling crystal size or shape (morphology), such as cooling rate, solvent choice, or use of additives. You will need to systematically explore these parameters.

Suggestions for Your Research Path

Given the lack of specific information on morphology control, here are steps you can take to advance your research:

- **Systematic Parameter Screening:** Since no data exists on factors affecting **rubidium chlorate** crystal habit, you will need to build this knowledge. Treat the synthesis workflow as a base and begin testing variables like **current density in the cell, temperature, pH, and the use of additives or dopants**.
- **Leverage Analogous Systems:** The crystallization of **sodium chlorate** (NaClO_3) is a well-studied model system for chiral symmetry breaking [3]. Research into how magnetic fields, acoustic fields, and other "subtle external stimuli" affect sodium chlorate crystallization may provide valuable, testable hypotheses for your work with **rubidium chlorate** [3].
- **Establish Your Own Characterization:** Be prepared to fully characterize your products. As shown in the workflow, simple tests for identification are available, but you may need more advanced techniques like **X-ray Diffraction (XRD)** for definitive crystal structure analysis.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. | CAS#:13446-71-4 | Chemsrvc rubidium chlorate [chemsrc.com]
2. Sciencemadness Discussion Board - Rubidium - Powered by... Chlorate [sciencemadness.org]
3. The Effects of Subtle External Stimuli on Chiral Symmetry Breaking... [waterjournal.org]

To cite this document: Smolecule. [rubidium chlorate crystal morphology control]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1506154#rubidium-chlorate-crystal-morphology-control]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com